

Application Notes and Protocols: Synthesis of Nitrile Rubber

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Compound of Interest

Compound Name: 5-Hexenenitrile

Cat. No.: B1345603

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Introduction

Nitrile rubber, also known as nitrile-butadiene rubber (NBR), is a synthetic rubber copolymer of acrylonitrile (ACN) and butadiene. It is a widely used elastomer valued for its excellent resistance to petroleum-based oils and fuels, greases, and organic solvents. The properties of nitrile rubber are primarily determined by the ratio of acrylonitrile to butadiene in the polymer chain; a higher ACN content improves resistance to oils and solvents but decreases the flexibility of the material at low temperatures.[1][2] This document provides an overview of the synthesis of nitrile rubber, focusing on the commonly employed emulsion polymerization method. While the use of **5-hexenenitrile** in this specific application is not documented in the reviewed literature, the following protocols detail the standard industrial synthesis of NBR.

Physicochemical Properties of Monomers

The primary monomers used in the synthesis of nitrile rubber are acrylonitrile and 1,3-butadiene. Their relevant properties are summarized in the table below.

Property	Acrylonitrile	1,3-Butadiene
Chemical Formula	C ₃ H ₃ N	C ₄ H ₆
Molar Mass	53.06 g/mol	54.09 g/mol
Boiling Point	77 °C	-4.4 °C
Density	0.81 g/cm ³	0.621 g/cm ³
Solubility in Water	7.3 g/100 mL at 20 °C	0.073 g/100 mL at 20 °C

Experimental Protocols: Emulsion Polymerization of Nitrile Rubber

Emulsion polymerization is the most common industrial method for producing nitrile rubber. This process involves emulsifying the monomers in water with a surfactant and initiating polymerization with a water-soluble initiator.

Materials and Reagents

- Acrylonitrile (ACN)
- 1,3-Butadiene
- Deionized water
- Emulsifier (e.g., sodium rosinate, fatty acid soaps)
- Initiator (e.g., potassium persulfate, redox systems)
- Chain transfer agent (e.g., tertiary dodecyl mercaptan)
- Shortstop (e.g., sodium dithionite)
- Coagulant (e.g., salt and acid solution)
- Antioxidant

General Polymerization Procedure

- **Reactor Setup:** The polymerization is carried out in a pressure-rated, jacketed reactor equipped with a stirrer, temperature and pressure sensors, and inlets for charging the reactants.
- **Aqueous Phase Preparation:** The reactor is charged with deionized water, an emulsifier, and a pH buffer. The mixture is agitated and brought to the desired reaction temperature.
- **Monomer Charging:** The acrylonitrile and butadiene monomers are charged into the reactor. The ratio of these monomers will determine the properties of the final polymer.
- **Initiation:** A water-soluble initiator is added to the reactor to start the polymerization reaction. The reaction is typically carried out at a temperature between 5 and 30 °C.[\[3\]](#)
- **Polymerization:** The reaction is allowed to proceed until the desired monomer conversion is achieved. The progress of the polymerization is monitored by measuring the solid content of the latex.
- **Termination:** Once the target conversion is reached, a "shortstop" is added to terminate the polymerization reaction.
- **Stripping:** Unreacted monomers are removed from the latex by steam stripping.
- **Coagulation and Washing:** An antioxidant is added to the latex.[\[3\]](#) The latex is then transferred to a coagulation tank where a salt and acid solution is added to coagulate the rubber particles. The resulting rubber crumb is then washed with water to remove residual emulsifiers and coagulants.[\[3\]](#)
- **Drying:** The washed rubber crumb is dewatered and dried in a hot air oven or a continuous drying line.

The pH of the rubber slurry is adjusted to be within the range of about 5 to 8 during the washing process to improve the stability and cure characteristics of the final product.[\[3\]](#)

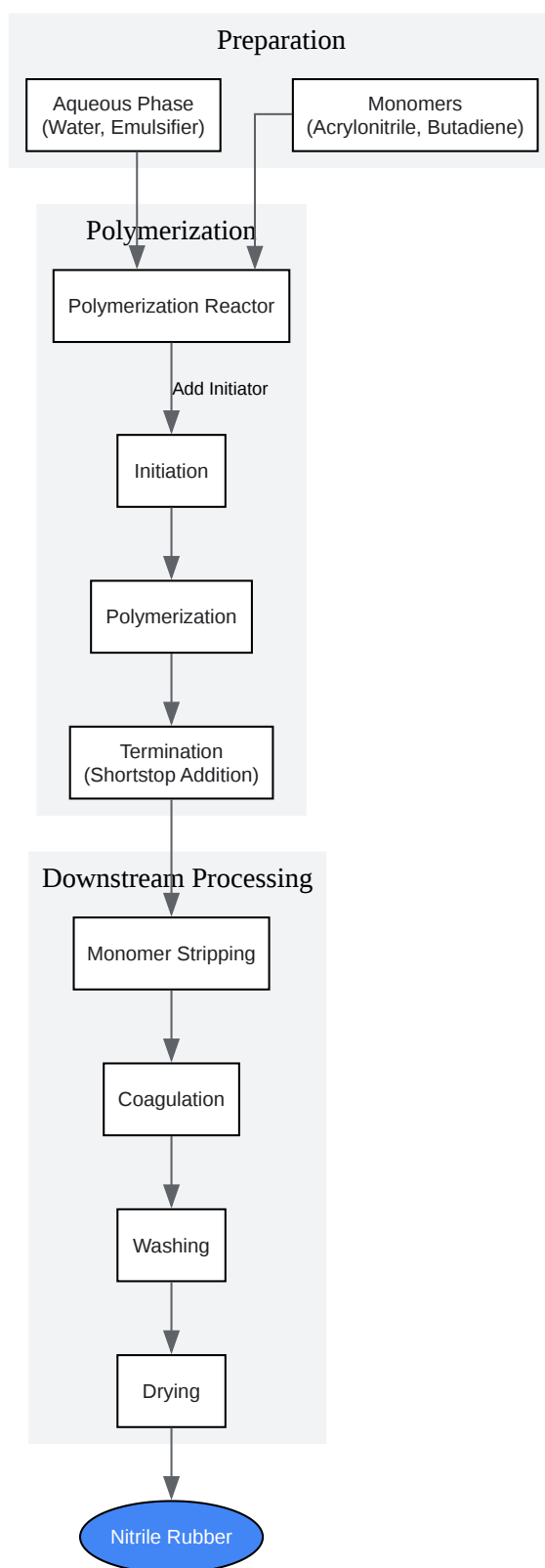
Data Presentation

The composition of the nitrile rubber can be varied to achieve specific properties. The table below illustrates the effect of acrylonitrile content on the key properties of NBR.

Property	Low ACN Content (~18-25%)	Medium ACN Content (~28-35%)	High ACN Content (~38-50%)
Oil and Fuel Resistance	Fair	Good	Excellent
Low-Temperature Flexibility	Excellent	Good	Fair
Tensile Strength	Good	Excellent	Excellent
Resilience	High	Medium	Low
Gas Permeability	High	Medium	Low

Visualizations

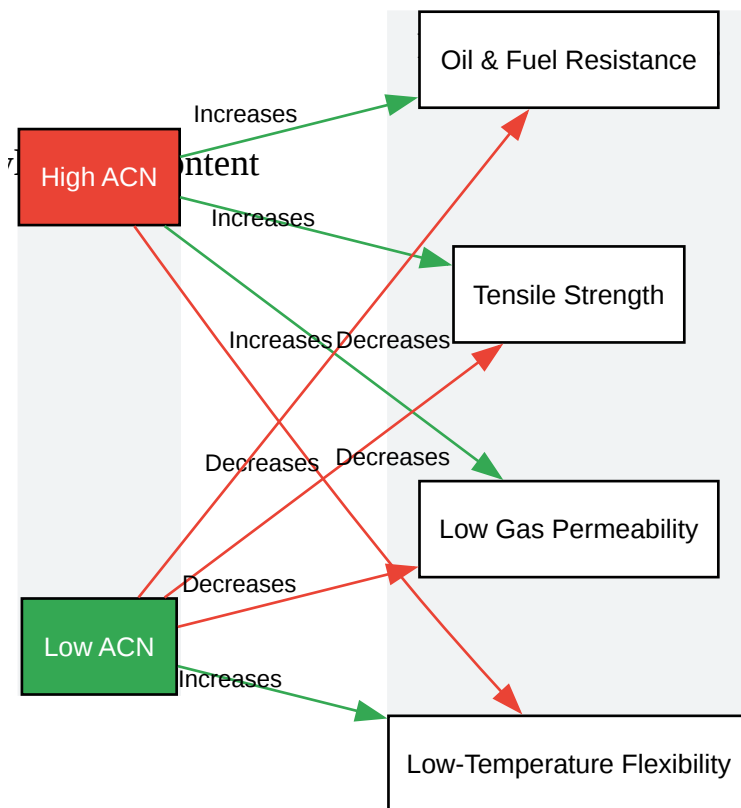
Logical Workflow for Nitrile Rubber Synthesis



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Caption: Workflow of Nitrile Rubber Synthesis by Emulsion Polymerization.

Relationship between ACN Content and NBR Properties



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Caption: Influence of Acrylonitrile Content on Nitrile Rubber Properties.

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